

# (S)-2-Methylpiperidine hydrochloride material safety data sheet (MSDS)

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## Compound of Interest

**Compound Name:** (S)-2-Methylpiperidine hydrochloride

**Cat. No.:** B1443951

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An In-Depth Technical Guide to the Material Safety Data Sheet for **(S)-2-Methylpiperidine Hydrochloride**

## Introduction

**(S)-2-Methylpiperidine hydrochloride** is a chiral piperidine derivative frequently utilized as a building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents. Its structural motif is integral to a variety of biologically active molecules. For researchers, scientists, and drug development professionals, a comprehensive understanding of its material safety profile is not merely a regulatory formality but a cornerstone of safe and effective laboratory practice. This guide provides an in-depth analysis of the Material Safety Data Sheet (MSDS) for **(S)-2-Methylpiperidine hydrochloride**, moving beyond a simple recitation of data to offer a practical, field-proven perspective on its handling, storage, and emergency management. The protocols and explanations herein are designed to be self-validating, grounding every recommendation in the specific, documented hazards of the compound.

## Chemical and Physical Identity

A precise understanding of a substance's identity is the foundation of chemical safety. **(S)-2-Methylpiperidine hydrochloride** is the salt form of the parent amine, which influences its physical state and handling characteristics. Unlike its free-base counterpart, which is a

flammable liquid, the hydrochloride salt is a solid, mitigating flammability risks but introducing potential hazards related to airborne dust.

Property	Value	Source
CAS Number	205526-61-0	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClN	<a href="#">[1]</a>
Molecular Weight	135.64 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	(2S)-2-methylpiperidine hydrochloride	<a href="#">[1]</a>
Canonical SMILES	C[C@H]1NCCCC1.[H]Cl	<a href="#">[1]</a>
Physical State	Solid	Implied by salt form
Storage	Room temperature, stored under nitrogen	<a href="#">[1]</a>

## Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a universal framework for communicating the hazards of chemical products. For **(S)-2-Methylpiperidine hydrochloride**, the classification points to risks associated with irritation and acute toxicity upon ingestion.

GHS Signal Word: Warning [\[1\]](#)

GHS Pictogram:

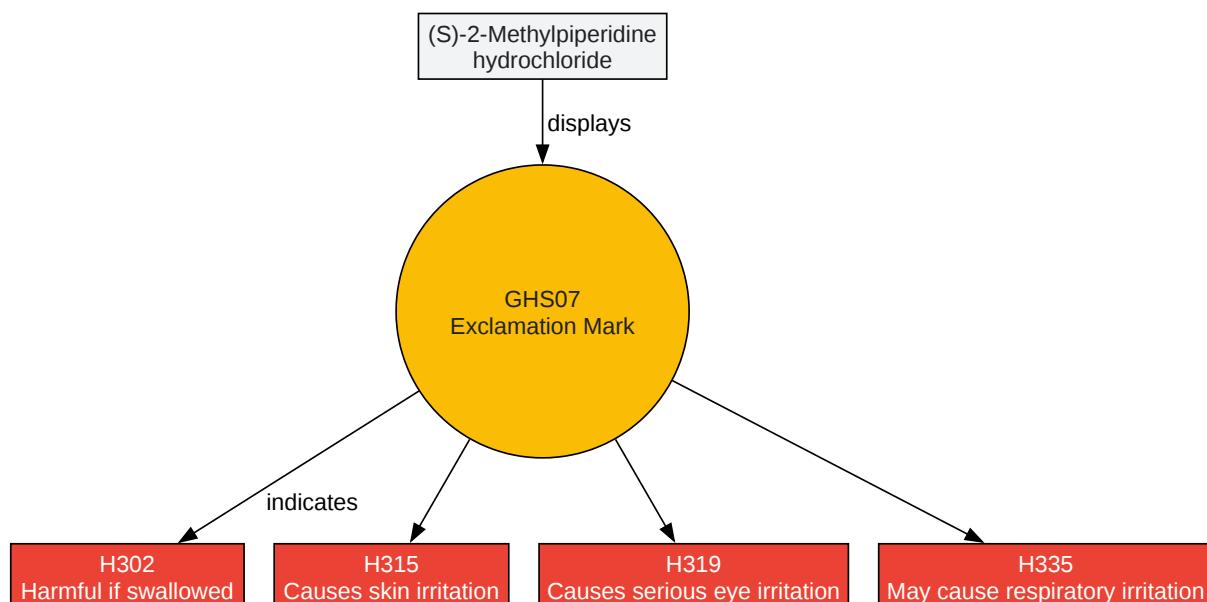
- GHS07 (Exclamation Mark): This pictogram indicates that the substance may cause less serious health effects, such as irritation or acute toxicity. [\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed. [\[1\]](#)
- H315: Causes skin irritation. [\[1\]](#)

- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

The following diagram illustrates the relationship between the compound and its documented GHS hazards.



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Caption: GHS Hazard Profile for **(S)-2-Methylpiperidine hydrochloride**.

## Risk Mitigation and Safe Handling Protocols

A proactive approach to safety, informed by the GHS classifications, is essential. The following protocols are designed to minimize exposure risk during routine laboratory operations.

## Engineering Controls

The primary engineering control for handling this compound is a certified chemical fume hood. The H335 classification ("May cause respiratory irritation") necessitates that all weighing and transfer operations involving the solid powder be conducted within a fume hood to prevent the inhalation of airborne dust particles.

## Personal Protective Equipment (PPE)

The selection of PPE must directly address the identified hazards.

- Eye and Face Protection: Due to the H319 classification ("Causes serious eye irritation"), standard safety glasses are insufficient. Chemical splash goggles are mandatory. For operations with a higher risk of splashing, such as preparing concentrated solutions, a full face shield worn over the goggles is recommended.[3]
- Skin Protection: To prevent skin irritation (H315), compatible chemical-resistant gloves are required. Nitrile gloves are a common and effective choice for incidental contact. Always inspect gloves for tears or punctures before use and practice proper removal techniques to avoid contaminating the skin.[4] A standard lab coat should be worn and kept buttoned.
- Respiratory Protection: When engineering controls are not sufficient, or during emergency situations, respiratory protection may be necessary. An air-purifying respirator with cartridges appropriate for organic vapors and particulates is a suitable option.[3][5]

## Experimental Protocol: Safe Weighing and Handling

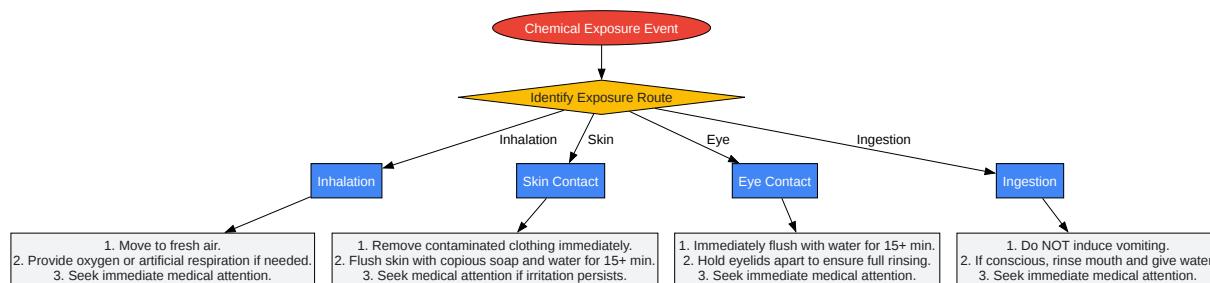
- Preparation: Don all required PPE (lab coat, chemical splash goggles, nitrile gloves) before entering the designated handling area.
- Work Area: Conduct all work within a certified chemical fume hood. Ensure the sash is at the lowest practical height.
- Containment: Place the stock container of **(S)-2-Methylpiperidine hydrochloride** on a weigh paper or in a secondary container within the fume hood to contain any spills.
- Weighing: Carefully transfer the desired amount of the solid to a tared container using a clean spatula. Avoid any actions that could generate dust, such as dropping the material

from a height.

- Closure: Immediately and securely close the stock container.
- Cleanup: Wipe down the spatula and the weighing area with a damp cloth to collect any residual dust. Dispose of all contaminated materials (weigh paper, wipes, gloves) in a designated hazardous waste container.
- Post-Handling: Wash hands thoroughly with soap and water after removing gloves.[4]

## Emergency Procedures and First-Aid Measures

In the event of an exposure, a rapid and correct response is critical. The following workflow and protocols provide a clear guide for immediate action. Show the Safety Data Sheet to any attending medical personnel.[4]



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Caption: Emergency Response Workflow for Chemical Exposure.

## Detailed First-Aid Protocols

- Inhalation: Remove the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[4][5][6]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and a large volume of water for at least 15 minutes. If irritation or a rash develops or persists, seek medical attention.[4][6]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to hold the eyelids open and away from the eyeball to ensure complete rinsing of all surfaces. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and provide two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][6][7]

## Toxicological Profile: A Mechanistic Interpretation

The GHS hazard statements provide a summary of the compound's toxicological effects.

- Acute Oral Toxicity (H302): This classification indicates that the compound can be harmful if ingested. The mechanism is not specified, but it underscores the critical importance of preventing ingestion through good laboratory hygiene, such as washing hands before leaving the lab and never consuming food or drink in work areas.[1]
- Skin and Eye Irritation (H315 & H319): As a hydrochloride salt of an amine, the compound can be mildly acidic and act as an irritant upon contact with moist tissues like skin and eyes. It can disrupt cell membranes and cause local inflammation, leading to redness, pain, and, in the case of the eyes, potentially serious damage.[1]
- Respiratory Irritation (H335): Fine dust particles of the compound, when inhaled, can irritate the mucous membranes of the respiratory tract, leading to symptoms like coughing and shortness of breath. This is a common hazard for many solid, powdered chemicals and is effectively managed by using a fume hood.[1][7]

While detailed toxicological data such as LD50 values are not readily available for this specific enantiomeric salt in public databases, the GHS classifications provide clear and actionable guidance. The substance should be handled with the respect due to any novel, biologically active compound, assuming it may have uncharacterized toxicological properties.

## Conclusion

The safe and effective use of **(S)-2-Methylpiperidine hydrochloride** in a research and development setting is predicated on a thorough understanding and application of the information contained within its Material Safety Data Sheet. By interpreting the GHS hazard classifications not as rules to be followed, but as principles to be understood, scientists can implement robust safety protocols. The core principles of risk mitigation—using engineering controls, wearing appropriate PPE, and being prepared for emergencies—ensure that the potential of this valuable chemical building block can be explored while safeguarding the health and safety of laboratory personnel.

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- To cite this document: BenchChem. [(S)-2-Methylpiperidine hydrochloride material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at:

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